

Personal protective equipment for handling 3-(N,N-Diethylaminocarbonyl)phenylboronic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(N,N-Diethylaminocarbonyl)phenylboronic acid

Cat. No.: B1333974

[Get Quote](#)

Essential Safety and Handling Guide for 3-(N,N-Diethylaminocarbonyl)phenylboronic acid

Disclaimer: No specific Safety Data Sheet (SDS) was found for **3-(N,N-Diethylaminocarbonyl)phenylboronic acid** (CAS No. 237413-05-7). The following guidance is based on the safety data of structurally similar boronic acid compounds. It is imperative to treat this compound with the care required for a potentially hazardous substance and to consult a qualified safety professional before handling.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **3-(N,N-Diethylaminocarbonyl)phenylboronic acid**. Adherence to these protocols is essential for ensuring laboratory safety.

Hazard Identification and Personal Protective Equipment (PPE)

Based on analogous compounds, **3-(N,N-Diethylaminocarbonyl)phenylboronic acid** is anticipated to cause skin irritation, serious eye irritation, and may cause respiratory irritation if inhaled as a dust. A comprehensive suite of PPE is mandatory to prevent exposure.

Table 1: Personal Protective Equipment (PPE) Requirements

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a full-face shield.[1][2]	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemically resistant gloves (e.g., nitrile).[1]	Prevents skin contact. Gloves should be inspected before use and changed immediately if contaminated.
Body Protection	A flame-resistant lab coat, fully buttoned, with long pants and closed-toe shoes.	Protects skin from accidental spills and contact.
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is required when handling the solid compound to prevent the inhalation of dust particles.	Minimizes the risk of respiratory tract irritation.[2]

Operational Plan: Step-by-Step Handling Procedure

A strict operational protocol is crucial for the safe handling of this compound.

Preparation:

- Ensure that a safety shower and eyewash station are readily accessible before beginning work.
- All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3][4]
- The work area must be clean and free of clutter.

Donning PPE:

- Put on all required personal protective equipment as outlined in Table 1 before handling the chemical.

Handling:

- Keep the container of **3-(N,N-Diethylaminocarbonyl)phenylboronic acid** tightly closed when not in use.[\[1\]](#)
- Avoid generating dust when transferring the solid. Use appropriate tools, such as a spatula, for transfers.
- If creating a solution, add the solid to the solvent slowly.
- Avoid all personal contact, including inhalation of dust or vapors.

Post-Handling:

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[1\]](#)
- Clean the work area to remove any residual chemical.
- Remove and properly dispose of contaminated PPE as hazardous waste.[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **3-(N,N-Diethylaminocarbonyl)phenylboronic acid**.

Disposal Plan

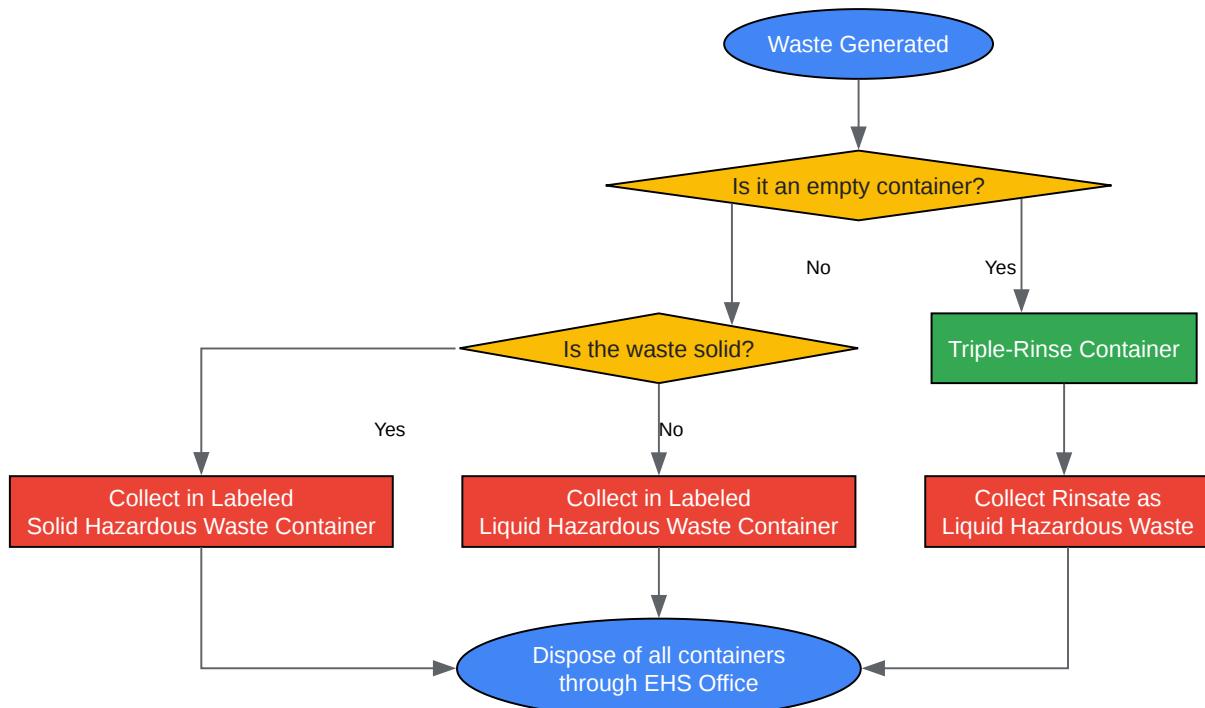
All waste generated from the use of **3-(N,N-Diethylaminocarbonyl)phenylboronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.

Waste Segregation and Collection:

- Solid Waste: Collect all solid waste, including residual chemical and contaminated items (e.g., weigh boats, wipes), in a clearly labeled, sealed container for hazardous solid waste.
- Liquid Waste: Collect any solutions containing the compound in a separate, clearly labeled, and sealed container for hazardous liquid waste. Do not mix with other solvent waste streams unless compatibility has been confirmed.
- Empty Containers: Original containers should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste.

Disposal Procedure:

- All waste containers must be kept closed except when adding waste.
- Store waste containers in a designated, well-ventilated secondary containment area, away from incompatible materials.
- Label all waste containers with "Hazardous Waste" and the full chemical name.
- Arrange for disposal through your institution's environmental health and safety (EHS) office. Do not dispose of this chemical down the drain.



[Click to download full resolution via product page](#)

Caption: Chemical waste disposal decision process.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tcichemicals.com [tcichemicals.com]
- 2. angenechemical.com [angenechemical.com]
- 3. fishersci.com [fishersci.com]

- 4. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-(N,N-Diethylaminocarbonyl)phenylboronic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1333974#personal-protective-equipment-for-handling-3-n-n-diethylaminocarbonyl-phenylboronic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com